

# Recommended Imaging Systems for IR5790 Detection: Application Notes and Protocols

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## Compound of Interest

Compound Name: IR5790

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This document provides a comprehensive guide to the selection and use of imaging systems for the detection of the near-infrared (NIR) fluorophore **IR5790**, also known as IRDye® 700DX. This versatile dye is utilized across a range of applications, including Western blotting, in-cell Western assays, microscopy, and in vivo imaging.

## Introduction to Near-Infrared (NIR) Fluorescence Imaging with IR5790 (IRDye® 700DX)

Near-infrared (NIR) fluorescence imaging operates within the 650-950 nm wavelength spectrum, offering significant advantages over traditional visible fluorescence detection.<sup>[1]</sup> Biological tissues exhibit lower autofluorescence and reduced light scattering in the NIR region, leading to higher signal-to-noise ratios and deeper tissue penetration.<sup>[2][3][4][5]</sup> This makes NIR imaging particularly well-suited for sensitive and quantitative applications.

**IR5790** (IRDye® 700DX) is a phthalocyanine dye with exceptional photostability and high fluorescence intensity.<sup>[6][7][8]</sup> Its key features include excellent water solubility, a large extinction coefficient, and a high fluorescence quantum yield, making it an ideal candidate for

labeling biomolecules such as antibodies, proteins, and nucleic acids.<sup>[7][8]</sup> These properties contribute to its robust performance in a variety of immunoassays and imaging modalities.

## Recommended Imaging Systems

Several commercially available imaging systems are equipped to detect the fluorescence emission of **IR5790** (IRDye® 700DX). The choice of system will depend on the specific application, required sensitivity, and throughput needs.

| Imaging System                    | Manufacturer       | Excitation Wavelength(s) (nm) | Emission Channel(s) (nm) | Key Applications                                                                                         |
|-----------------------------------|--------------------|-------------------------------|--------------------------|----------------------------------------------------------------------------------------------------------|
| Odyssey® Family (DLx, F, Classic) | LI-COR Biosciences | 685                           | 700                      | Western Blots, In-Cell Western Assays, Gels, Tissue Sections, Small Animal Imaging <sup>[5][9][10]</sup> |
| Sapphire™ FL Biomolecular Imager  | Azure Biosystems   | Customizable (e.g., 685)      | Customizable             | Western Blots, Gels, Phosphor Screens, Tissues, Slides, In Vivo Imaging <sup>[11][12][13]</sup>          |

## Application Notes & Protocols

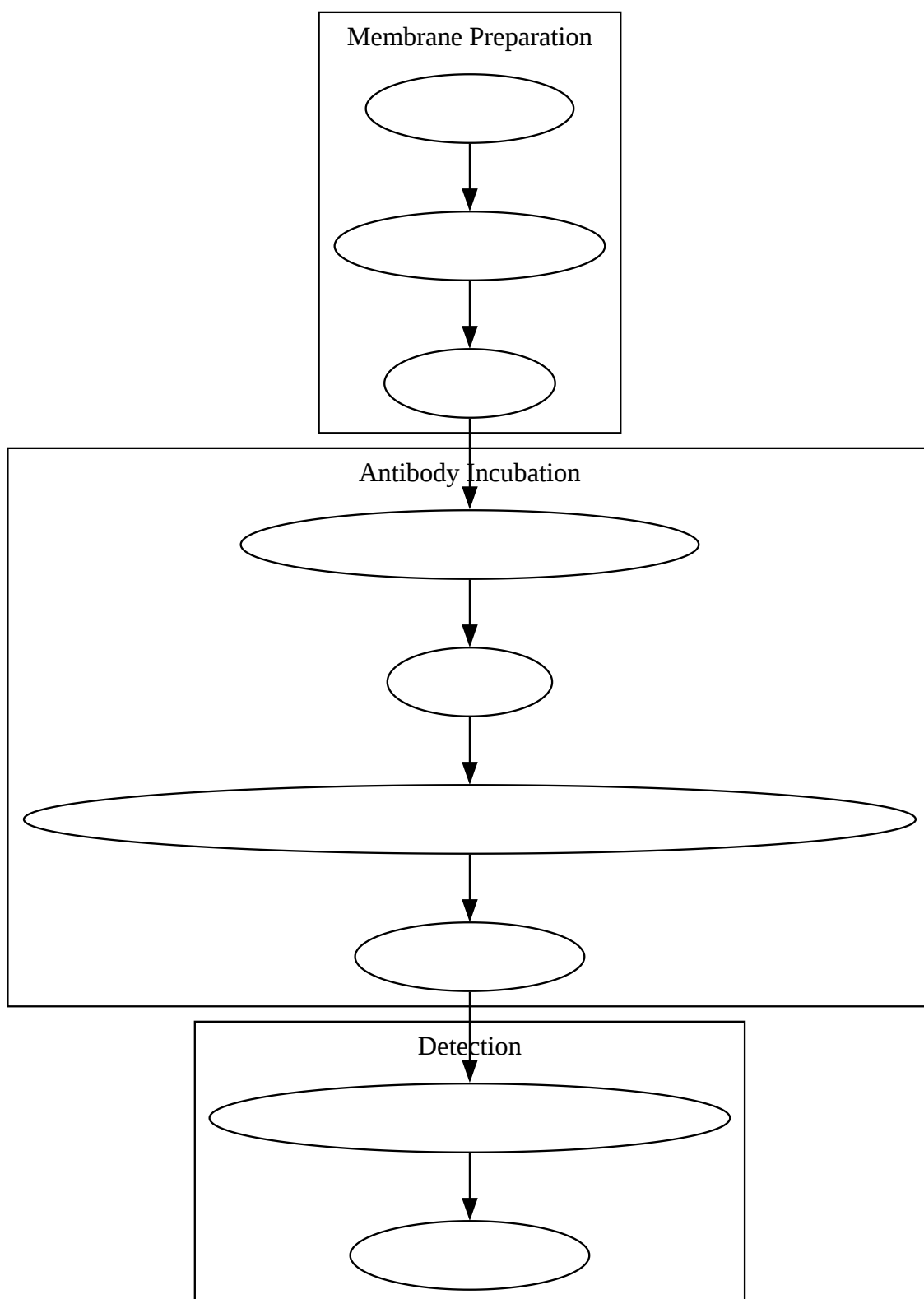
### Quantitative Western Blotting

NIR fluorescence detection offers a superior alternative to traditional chemiluminescence for quantitative Western blotting, providing a wider linear dynamic range and more stable signal.<sup>[4][14]</sup>

This protocol outlines the simultaneous detection of two different target proteins using primary antibodies from different host species.

- Sample Preparation and Electrophoresis: Prepare protein lysates and separate them by SDS-PAGE according to standard protocols.
- Protein Transfer: Transfer the separated proteins to a low-fluorescence PVDF or nitrocellulose membrane.
- Blocking:
  - Place the membrane in a container with an appropriate volume of a high-quality TBS-based blocking buffer.
  - Incubate for 1 hour at room temperature with gentle shaking.
- Primary Antibody Incubation:
  - Dilute the primary antibodies (from two different species) in an antibody diluent (e.g., 50% blocking buffer, 50% TBST). The optimal dilution for each antibody should be determined empirically, but a starting range of 1:200 to 1:5,000 is common.[\[15\]](#)
  - Incubate the membrane with the primary antibody solution for 1-4 hours at room temperature or overnight at 4°C with gentle shaking.[\[15\]](#)
- Washing:
  - Discard the primary antibody solution.
  - Wash the membrane with TBST (Tris-Buffered Saline with 0.1% Tween 20) with two brief rinses, followed by one 15-minute wash and three 10-minute washes at room temperature with gentle shaking.
- Secondary Antibody Incubation:
  - Dilute the two species-specific secondary antibodies, one conjugated to IRDye® 700DX (for the 700 nm channel) and the other to a spectrally distinct NIR dye like IRDye® 800CW (for the 800 nm channel), in the antibody diluent.
  - Incubate the membrane with the secondary antibody solution for 1 hour at room temperature, protected from light.

- Final Washes:
  - Discard the secondary antibody solution.
  - Repeat the washing steps as described in step 5.
- Imaging:
  - Clean the scanner bed of a compatible NIR imager (e.g., LI-COR Odyssey or Azure Sapphire) with 70% ethanol.
  - Place the membrane on the scanning surface, ensuring it is flat and free of bubbles. The membrane can be scanned wet or dry.
  - Acquire the image according to the manufacturer's instructions for two-channel NIR detection.



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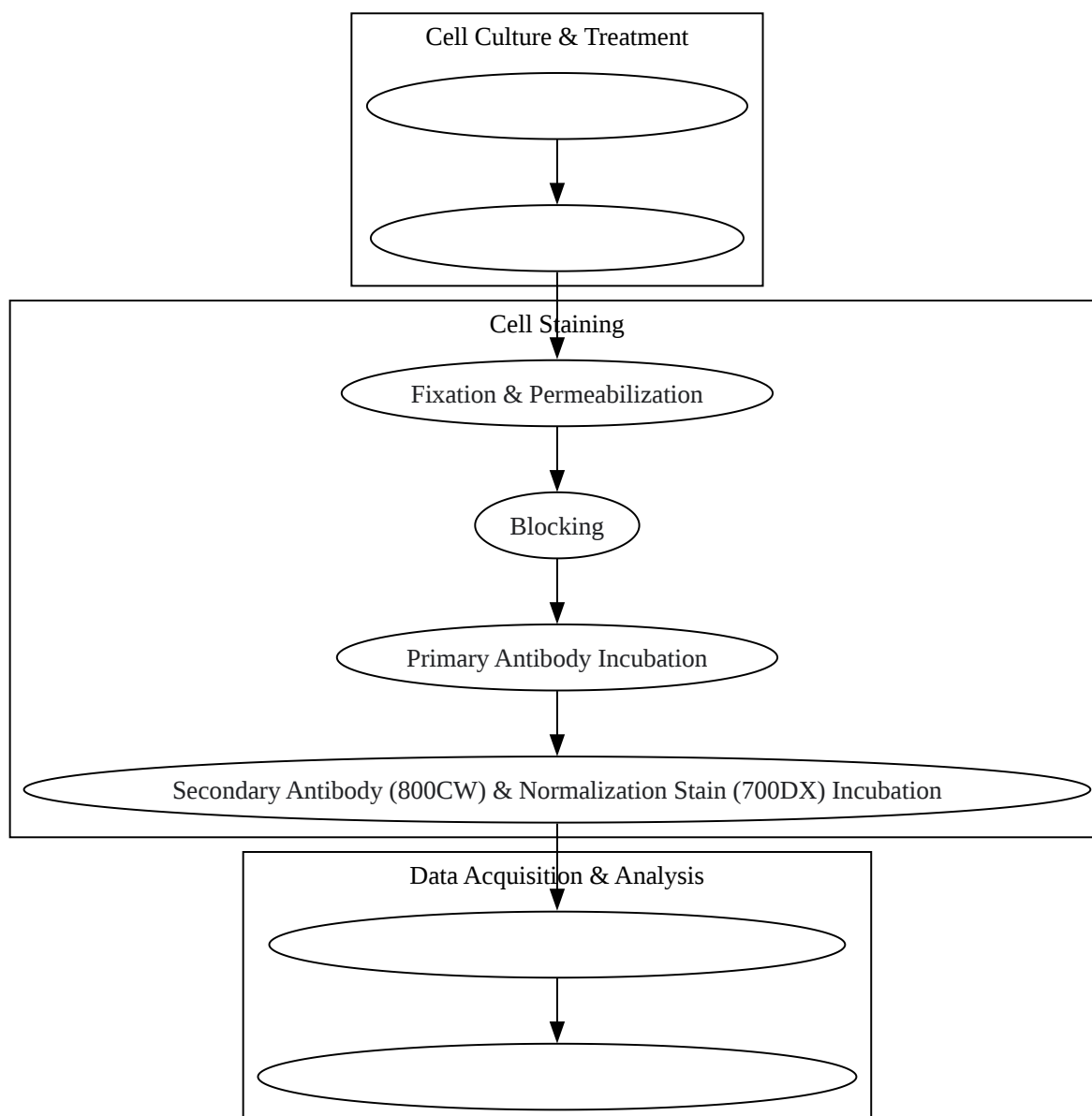
Caption: Workflow for a two-color quantitative Western blot using NIR detection.

## In-Cell Western™ Assay

The In-Cell Western™ Assay is a quantitative immunocytochemical technique performed in microtiter plates. It allows for the quantification of protein levels in fixed cells without the need for lysate preparation and electrophoresis.[4]

- Cell Seeding and Treatment:
  - Seed cells in a 96-well or 384-well plate and culture until they reach the desired confluency.
  - Treat the cells with the experimental compounds as required.
- Fixation and Permeabilization:
  - Fix the cells with a suitable fixative (e.g., 4% paraformaldehyde in PBS).
  - Permeabilize the cells with a detergent-based solution (e.g., PBS with 0.1% Triton® X-100) to allow antibody access to intracellular targets.
- Blocking:
  - Block non-specific binding sites by incubating the cells with a blocking buffer for 1-2 hours at room temperature.
- Primary Antibody Incubation:
  - Dilute the target-specific primary antibody in the appropriate antibody diluent.
  - Incubate the cells with the primary antibody solution for 2 hours at room temperature or overnight at 4°C.
- Washing:
  - Wash the plate multiple times with a wash buffer (e.g., PBS with 0.1% Tween® 20).
- Secondary Antibody and Normalization Stain Incubation:

- Dilute an IRDye® 800CW-conjugated secondary antibody (for target detection) and a whole-cell stain such as CellTag™ 700 Stain (containing IRDye® 700DX, for normalization) in the antibody diluent.
- Incubate the cells with this solution for 1 hour at room temperature, protected from light.
- Final Washes:
  - Wash the plate multiple times with the wash buffer.
- Imaging:
  - Remove all residual wash buffer from the wells.
  - Scan the plate on a compatible NIR imager (e.g., LI-COR Odyssey) in both the 700 nm (for normalization) and 800 nm (for the target protein) channels.
- Data Analysis:
  - Quantify the fluorescence intensity in each channel.
  - Normalize the target protein signal (800 nm) to the cell number signal (700 nm) to account for variations in cell seeding.



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Caption: Workflow for a quantitative In-Cell Western™ Assay.

## In Vivo Imaging

NIR fluorescence imaging is a powerful modality for non-invasive in vivo studies, enabling the visualization of biological processes in small animals.[3] The deep tissue penetration of NIR light allows for the tracking of labeled cells, antibodies, or nanoparticles.[2]

- **Probe Design:** The IRDye® 700DX NHS ester can be conjugated to targeting moieties such as antibodies or peptides to achieve specific accumulation in tissues of interest, like tumors. [3]
- **Animal Models:** Nude mice are often used to minimize signal attenuation from fur.
- **Imaging Systems:** Dedicated small animal imaging systems with appropriate laser excitation and emission filters for the 700 nm channel are required.
- **Biodistribution and Clearance:** Time-course imaging is essential to assess the biodistribution and clearance kinetics of the fluorescent probe.[3]

## Conclusion

The use of **IR5790** (IRDye® 700DX) in conjunction with capable near-infrared imaging systems provides a robust and sensitive platform for a wide range of life science research applications. The protocols and information provided herein serve as a starting point for researchers to develop and optimize their specific assays, leveraging the quantitative and multiplexing capabilities of NIR fluorescence technology.

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